

Application Note: 3,4-Difluoro-5-methoxybenzonitrile in Crop Protection Discovery

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Compound of Interest

Compound Name: 3,4-Difluoro-5-methoxybenzonitrile

CAS No.: 1262552-14-6

Cat. No.: B1408150

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Executive Summary

In the competitive landscape of modern agrochemical discovery, the modulation of physicochemical properties—specifically lipophilicity (

) and metabolic stability—is paramount.^[1] **3,4-Difluoro-5-methoxybenzonitrile** (hereafter DFMB-CN) represents a high-value pharmacophore scaffold. Its unique tris-substituted benzene ring offers a strategic balance: the electron-withdrawing nitrile group facilitates diverse downstream functionalizations (acids, amines, heterocycles), while the specific fluoro-methoxy substitution pattern blocks metabolic "soft spots" (cytochrome P450 oxidation sites) and enhances membrane permeability via the "fluorine effect."

This guide details the technical handling, quality validation, and synthetic utility of DFMB-CN, focusing on its conversion to 3,4-difluoro-5-methoxybenzoic acid, a critical precursor for Succinate Dehydrogenase Inhibitor (SDHI) fungicides and PPO-inhibiting herbicides.

Chemical Profile & Mechanistic Insight

Physicochemical Properties

- CAS Number: 1214333-84-6 (Representative/Isomer specific; verify batch COA)
- Molecular Formula:

[\[2\]](#)
- Molecular Weight: 169.13 g/mol
- Appearance: White to pale yellow crystalline solid.[\[3\]](#)
- Solubility: Soluble in DCM, EtOAc, Acetonitrile; sparingly soluble in water.

Structural Advantages in Agrochemical Design

- Metabolic Blocking: The 3,4-difluoro motif deactivates the aromatic ring against electrophilic attack and blocks the typically labile para- and meta-positions from oxidative metabolism.
- Lipophilicity Tuning: The methoxy group () provides a lipophilic anchor () that is less sterically demanding than a trifluoromethyl group but offers hydrogen-bond accepting capability, critical for binding affinity in enzyme pockets (e.g., SDH enzymes).
- Synthetic Versatility: The nitrile () is a "masked" carbonyl. It is stable under many S_NAr conditions used to functionalize the ring but can be activated to carboxylic acids, benzyl amines, or heterocycles (tetrazoles, triazines) at the late stage.

Workflow Visualization

The following diagram outlines the critical path from raw material intake to active pharmaceutical ingredient (API) precursor synthesis.



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Figure 1: Operational workflow for processing **3,4-Difluoro-5-methoxybenzonitrile** into high-value acid intermediates.

Experimental Protocols

Protocol A: Quality Control & Characterization

Objective: To validate the purity of incoming DFMB-CN batches prior to synthesis, ensuring no isomeric impurities (e.g., 2,3-difluoro isomers) compromise downstream biological data.

Methodology: High-Performance Liquid Chromatography (HPLC)

Parameter	Condition
Instrument	Agilent 1260 Infinity II or equivalent
Column	C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water (Milli-Q)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient	0-2 min: 10% B; 2-15 min: 10% → 90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (aromatic) and 210 nm (nitrile)
Temperature	30°C

Acceptance Criteria:

- Purity:

(Area %).^[3]

- Moisture (Karl Fischer):

- Note: Isomeric impurities often elute closely. Ensure baseline resolution () between the main peak and any pre-eluting difluoro-isomers.

Protocol B: Synthetic Transformation (Nitrile Hydrolysis)

Objective: Conversion of DFMB-CN to 3,4-difluoro-5-methoxybenzoic acid. This acid is the "universal coupler" for generating amide-based fungicides.

Safety Precaution:

- Hazard: Reaction generates ammonia gas. Perform in a well-ventilated fume hood.
- PPE: Nitrile gloves, safety goggles, lab coat.

Step-by-Step Procedure:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Connect the top of the condenser to a scrubber (dilute HCl) to trap evolved ammonia.
- Charging:
 - Add 10.0 g (59.1 mmol) of **3,4-Difluoro-5-methoxybenzonitrile**.
 - Add 40 mL of Ethanol (95%).
 - Add 40 mL of 20% w/v Aqueous Sodium Hydroxide (NaOH).
- Reaction:
 - Heat the mixture to reflux (oil bath temperature).
 - Stir vigorously for 4–6 hours. Monitor by TLC (30% EtOAc/Hexane) or HPLC until the starting nitrile is consumed ().

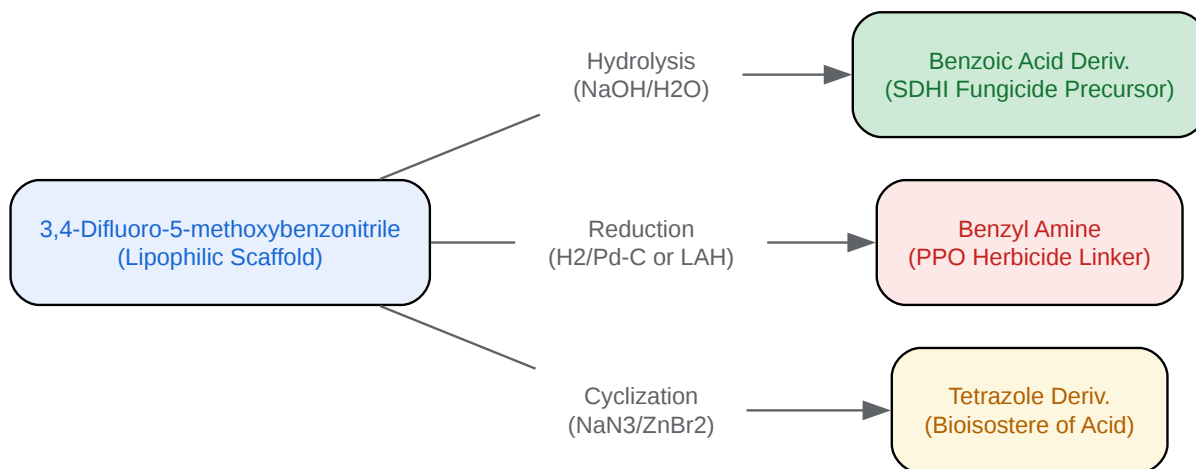
- Workup:
 - Cool the reaction mixture to room temperature.
 - Concentrate under reduced pressure (Rotavap) to remove ethanol (approx. 50% volume reduction).
 - Dilute the residue with 50 mL of water.
 - (Optional Wash): Extract with 20 mL Dichloromethane (DCM) to remove unreacted neutral organic impurities. Discard the organic layer.
- Isolation:
 - Cool the aqueous layer to
in an ice bath.
 - Slowly acidify with 6M HCl dropwise to pH 1–2. A thick white precipitate will form.
 - Stir for 30 minutes to ensure complete precipitation.
- Purification:
 - Filter the solid using a Buchner funnel.
 - Wash the cake with cold water (
).
 - Dry in a vacuum oven at
for 12 hours.

Expected Yield: 9.5 – 10.2 g (85–92%). Characterization:

- ^1H NMR (400 MHz, DMSO- d_6):
13.2 (br s, 1H, COOH), 7.6–7.4 (m, 2H, Ar-H), 3.9 (s, 3H, OMe).

Strategic Synthesis Logic

The following diagram illustrates the chemical logic of using DFMB-CN. The nitrile serves as the "gateway" functional group, while the fluoro/methoxy pattern remains robust.



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Figure 2: Divergent synthetic pathways from the nitrile intermediate to key agrochemical classes.

Safety & Handling Guidelines

- **Toxicity:** Benzonitriles can release cyanide ions upon metabolic breakdown or under extreme thermal stress. Treat as Acutely Toxic (Oral/Dermal).
- **Skin Absorption:** Fluorinated aromatics often possess enhanced skin permeability. Double-gloving (Nitrile over Latex) is recommended during weighing and transfer.
- **Storage:** Store in a cool, dry place (), under nitrogen atmosphere if possible, to prevent slow hydrolysis of the nitrile by atmospheric moisture.

References

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